

# Personal protective equipment for handling Imeglimin hydrochloride

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## Compound of Interest

Compound Name: *Imeglimin hydrochloride*

Cat. No.: *B2944558*

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## Essential Safety and Handling Guide for Imeglimin Hydrochloride

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This document provides critical safety and logistical information for the handling of **Imeglimin hydrochloride**. The following procedural guidance is designed to ensure the safety of laboratory personnel and to provide a clear, step-by-step operational plan from receipt of the compound to its final disposal.

## Personal Protective Equipment (PPE)

While some safety data sheets (SDS) classify **Imeglimin hydrochloride** as a non-hazardous substance, others indicate that it may cause skin, eye, and respiratory irritation[1][2]. Therefore, a cautious approach to handling is recommended, and the use of appropriate personal protective equipment is essential.

PPE Category	Specification	Citation(s)
Eye Protection	Safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards should be worn.	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Hand Protection	Wear protective gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. Wash and dry hands after handling. For compounding hazardous drugs, wearing two pairs of chemotherapy gloves is recommended.	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Body Protection	A disposable, lint-free, low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs is recommended. Impervious clothing should be worn.	<a href="#">[4]</a>
Respiratory Protection	If a risk assessment indicates that air-purifying respirators are necessary, use a full-face particle respirator type N99 (US) or type P2 (EN 143) as a backup to engineering controls. For primary protection, a full-face supplied air respirator should be used. <a href="#">[3]</a> A NIOSH-approved N100 or CEN-approved FFP3 particulate respirator is also recommended as a backup to local exhaust ventilation. <a href="#">[5]</a>	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Operational Plan: Handling and Disposal

### Receipt and Storage:

- Upon receipt, inspect the container for any damage or leakage.
- Store **Imeglimin hydrochloride** in a tightly sealed container in a cool, dry, and well-ventilated area[2][3].
- Recommended long-term storage temperature is -20°C, and short-term storage is at 2-8°C[3].

### Handling and Experimental Procedures:

- All handling should be conducted in a well-ventilated area, preferably within a laboratory fume hood[1][5].
- Avoid the formation of dust and aerosols[1][5].
- Avoid contact with skin, eyes, and clothing[2][3]. Do not ingest or inhale[3].
- Wash hands thoroughly after handling[2][3].
- Do not eat, drink, or smoke in the handling area[1].

### Disposal:

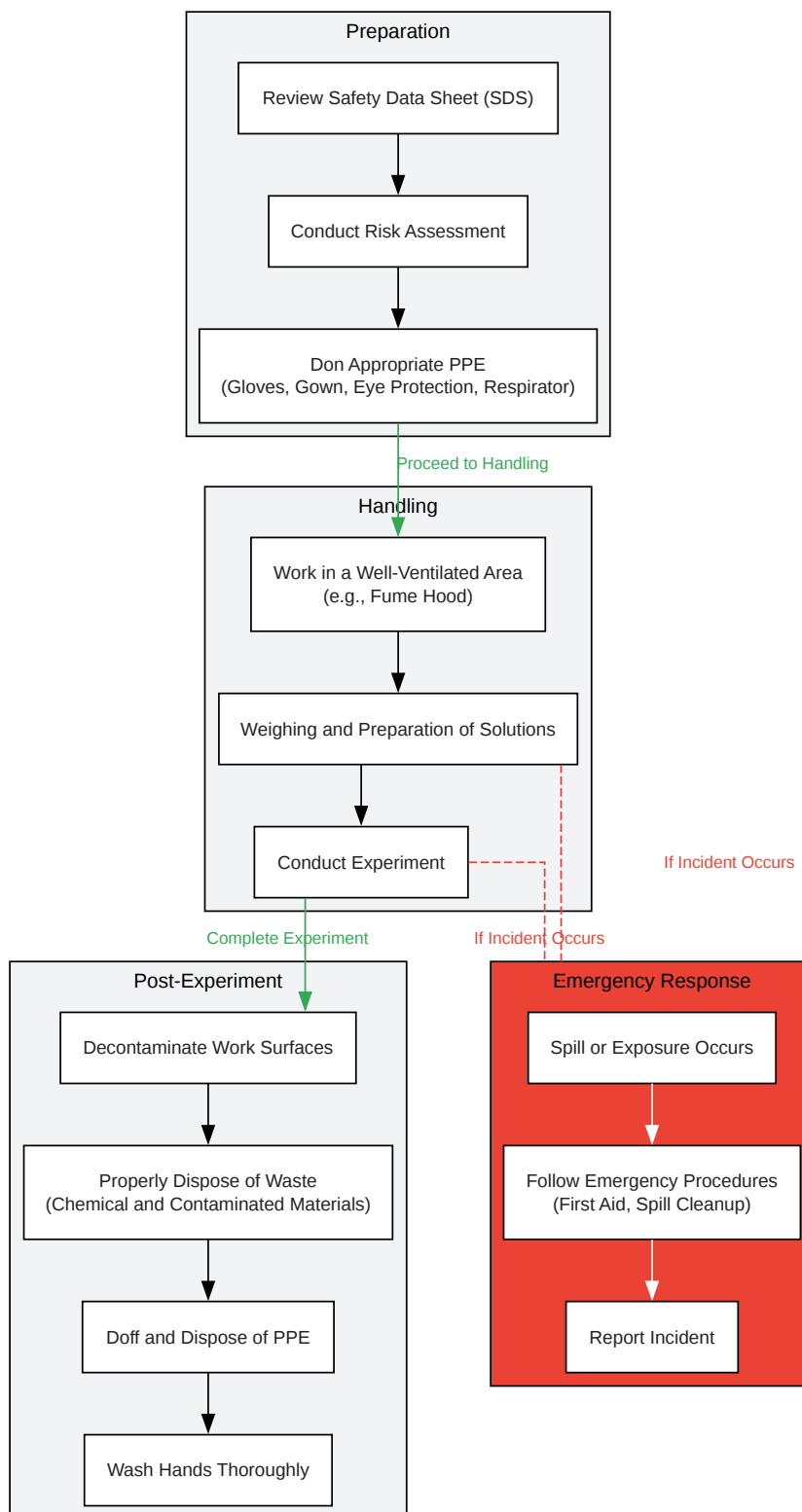
- Dispose of waste in accordance with all applicable federal, state, and local regulations[3][7].
- Contaminated packaging should be disposed of in the same manner as the substance itself[7].
- Excess and expired materials should be handled by a licensed hazardous material disposal company[5].

### Emergency Procedures:

- In case of skin contact: Immediately flush the skin with plenty of water. Remove contaminated clothing and shoes. Seek medical attention.[\[1\]](#)[\[3\]](#)[\[7\]](#)
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[7\]](#)
- In case of inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen or artificial respiration. Seek medical attention.[\[1\]](#)[\[3\]](#)[\[7\]](#)
- In case of ingestion: Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)[\[7\]](#)

## Experimental Workflow for Handling Imeglimin Hydrochloride

## Workflow for Safe Handling of Imeglimin Hydrochloride

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **Imeglimin hydrochloride**.

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